

An In-depth Technical Guide to 3-Butoxypropionitrile: Molecular Weight and Formula

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Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

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This technical guide provides a detailed exploration of the fundamental chemical properties of **3-Butoxypropionitrile**, specifically focusing on its molecular weight and chemical formula. Designed for researchers, scientists, and professionals in drug development, this document synthesizes core chemical data with practical insights into its verification and application.

Core Molecular Attributes of 3-Butoxypropionitrile

3-Butoxypropionitrile is a nitrile compound characterized by a butyl ether group. Its precise molecular structure dictates its physical and chemical behavior, making a thorough understanding of its formula and weight essential for its application in research and synthesis.

The empirical and molecular formula for **3-Butoxypropionitrile** is $C_7H_{13}NO$.^{[1][2][3][4][5][6]} This formula indicates that each molecule is composed of seven carbon atoms, thirteen hydrogen atoms, one nitrogen atom, and one oxygen atom. The linear formula, representing the connectivity of the atoms, is $CH_3(CH_2)_3O(CH_2)_2CN$.^{[1][7]}

Based on this composition, the molecular weight of **3-Butoxypropionitrile** is calculated to be approximately 127.18 g/mol .^{[1][5][7]} Some sources may list a slightly different value, such as 127.19 g/mol , due to variations in the atomic weights used for calculation.^{[2][8]}

Elucidation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For **3-Butoxypropionitrile** (C₇H₁₃NO), the calculation is as follows, using the standard atomic weights of carbon (12.01 g/mol), hydrogen (1.008 g/mol), nitrogen (14.01 g/mol), and oxygen (16.00 g/mol):

- Carbon (C): 7 atoms × 12.01 g/mol = 84.07 g/mol
- Hydrogen (H): 13 atoms × 1.008 g/mol = 13.104 g/mol
- Nitrogen (N): 1 atom × 14.01 g/mol = 14.01 g/mol
- Oxygen (O): 1 atom × 16.00 g/mol = 16.00 g/mol

Total Molecular Weight = 84.07 + 13.104 + 14.01 + 16.00 = 127.184 g/mol

This calculated value is in agreement with the experimentally determined and supplier-provided data.

Physicochemical Data Summary

For ease of reference, the key quantitative data for **3-Butoxypropionitrile** are summarized in the table below.

Property	Value	Source(s)
CAS Number	6959-71-3	[1][4][9]
Molecular Formula	C ₇ H ₁₃ NO	[1][2][3][4][5][6]
Molecular Weight	127.18 g/mol	[1][5][7]
Boiling Point	210 °C (lit.)	[3]
Density	0.925 g/mL at 25 °C (lit.)	[3]
Refractive Index	n ₂₀ /D 1.421 (lit.)	

Experimental Verification of Molecular Weight: Mass Spectrometry

In a laboratory setting, the molecular weight of a compound like **3-Butoxypropionitrile** is authoritatively verified using mass spectrometry. This analytical technique measures the mass-to-charge ratio (m/z) of ionized molecules, providing a highly accurate determination of the molecular weight.

Causality in Experimental Design

The choice of ionization technique is critical for the successful analysis of **3-Butoxypropionitrile**. Electron Ionization (EI) is a common and effective method for this type of molecule. EI involves bombarding the sample with high-energy electrons, which causes the molecule to lose an electron and form a positively charged molecular ion (M^+). The m/z of this molecular ion directly corresponds to the molecular weight of the compound.

Step-by-Step Protocol for Mass Spectrometry Analysis

- **Sample Preparation:** A dilute solution of **3-Butoxypropionitrile** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- **Introduction:** The sample is introduced into the mass spectrometer, typically via direct injection or through a gas chromatograph (GC) for separation from any impurities.

- **Ionization:** The sample molecules are vaporized and then enter the ionization chamber where they are bombarded with a beam of electrons, leading to the formation of the molecular ion (M^+) and various fragment ions.
- **Acceleration:** The newly formed ions are accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a magnetic or electric field.
- **Detection:** The separated ions are detected, and a signal is generated for each ion, proportional to its abundance.
- **Data Interpretation:** The resulting mass spectrum is a plot of ion abundance versus m/z . The peak with the highest m/z value typically represents the molecular ion, confirming the molecular weight of **3-Butoxypropionitrile**.

Visualization of the Mass Spectrometry Workflow



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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Butoxypropionitrile: Molecular Weight and Formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265712/docs#an-in-depth-technical-guide-to-3-butoxypropionitrile-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1265712/docs#an-in-depth-technical-guide-to-3-butoxypropionitrile-molecular-weight-and-formula)

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